

Stability and storage of Tetrabromorhodamine 123 bromide stock solutions

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Compound of Interest

Compound Name: *Tetrabromorhodamine 123
bromide*

Cat. No.: *B12408367*

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Technical Support Center: Tetrabromorhodamine 123 Bromide

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability, storage, and use of **Tetrabromorhodamine 123 bromide** (TBRB) stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **Tetrabromorhodamine 123 bromide** (TBRB) stock solutions?

A1: It is recommended to dissolve **Tetrabromorhodamine 123 bromide** in high-quality, anhydrous dimethyl sulfoxide (DMSO) to prepare a stock solution.^[1] A concentration of 10 mM in DMSO is a commonly cited starting point.^[1]

Q2: How should I store the solid **Tetrabromorhodamine 123 bromide** and its stock solutions?

A2: Solid TBRB should be stored at 4°C and protected from light.^[2] Once dissolved in a solvent like DMSO, the stock solution should be stored at -20°C or -80°C for long-term stability and must be protected from light and moisture.^[2]

Q3: What is the expected shelf life of a TBRB stock solution?

A3: While specific long-term stability data for TBRB stock solutions is not extensively documented, it is recommended to use the stock solution within six months when stored properly at -20°C or below and protected from light. For best results, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

Q4: Can I store the TBRB stock solution at 4°C?

A4: Short-term storage of a TBRB stock solution at 4°C (for a few days) is generally acceptable, but for long-term storage, -20°C or -80°C is strongly recommended to minimize degradation.

Q5: Is **Tetrabromorhodamine 123 bromide** light-sensitive?

A5: Yes, TBRB is a photosensitizer and is sensitive to light, especially when in solution.^{[2][3]} It is crucial to protect both the solid compound and its solutions from light exposure by using amber vials or by wrapping containers in aluminum foil. All experimental steps involving TBRB should be performed with minimal light exposure.

Stability and Storage Summary

Parameter	Solid Compound	Stock Solution (in DMSO)
Storage Temperature	4°C ^[2]	-20°C or -80°C (long-term) ^[2]
Light Protection	Required	Critical
Recommended Aliquoting	Not applicable	Yes, to avoid freeze-thaw cycles
Typical Shelf Life	Refer to manufacturer's specifications	Up to 6 months (recommended)

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation in stock solution upon thawing	The solution was not allowed to fully come to room temperature before opening the vial, causing condensation. The solubility limit may have been exceeded.	Warm the vial to room temperature and vortex thoroughly to redissolve the precipitate. If precipitation persists, briefly sonicate the solution. Ensure the initial stock concentration is not too high.
Weak or no fluorescent signal	Insufficient dye concentration or incubation time. Loss of mitochondrial membrane potential in cells. Photobleaching.	Optimize the working concentration of TBRB and the incubation time for your specific cell type. Use a positive control (e.g., healthy, actively respiring cells) and a negative control (e.g., cells treated with a mitochondrial membrane potential disruptor like CCCP). Minimize light exposure during imaging.
High background fluorescence	Dye concentration is too high. Inadequate washing after staining.	Titrate the TBRB working concentration to find the optimal signal-to-noise ratio. Ensure thorough washing with an appropriate buffer after incubation to remove excess dye.
Inconsistent staining between experiments	Variability in stock solution concentration due to improper storage or handling. Inconsistent cell health or density.	Use freshly prepared working solutions for each experiment. Ensure consistent cell culture conditions and passage numbers.
Rapid photobleaching during imaging	Excessive exposure to excitation light.	Reduce the intensity and duration of the excitation light. Use an anti-fade mounting

medium if applicable for fixed cells.

Experimental Protocols

Preparation of a 10 mM Tetrabromorhodamine 123 Bromide Stock Solution

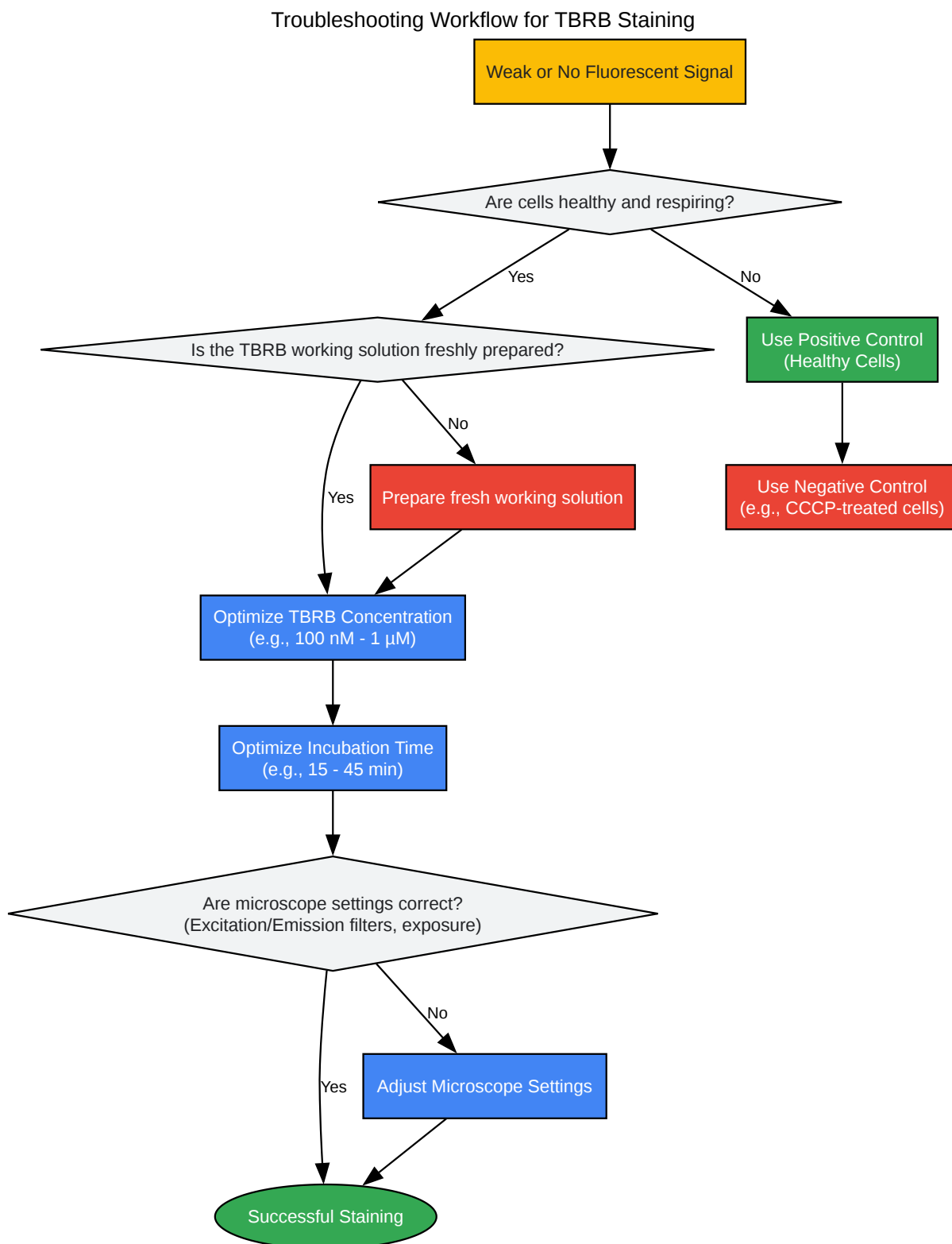
- Allow the vial of solid **Tetrabromorhodamine 123 bromide** to equilibrate to room temperature before opening.
- Add the appropriate volume of anhydrous DMSO to the vial to achieve a 10 mM concentration (Molecular Weight: 740.86 g/mol).
- Vortex the solution thoroughly until all the solid has dissolved.
- Aliquot the stock solution into single-use, light-protected tubes.
- Store the aliquots at -20°C or -80°C.

Mitochondrial Staining Protocol for Fluorescence Microscopy

- Culture cells on glass-bottom dishes or coverslips to the desired confluency.
- Prepare a fresh working solution of TBRB by diluting the 10 mM stock solution in a serum-free medium or an appropriate buffer (e.g., HBSS) to the desired final concentration (typically in the range of 100 nM to 1 μ M; this should be optimized for your cell type).
- Remove the culture medium from the cells and wash once with a pre-warmed buffer.
- Add the TBRB working solution to the cells and incubate for 15-30 minutes at 37°C, protected from light.
- Remove the staining solution and wash the cells two to three times with a pre-warmed buffer.
- Add fresh, pre-warmed medium or buffer to the cells.

- Image the cells immediately using a fluorescence microscope with appropriate filter sets (Excitation/Emission ~524/550 nm).[\[2\]](#)

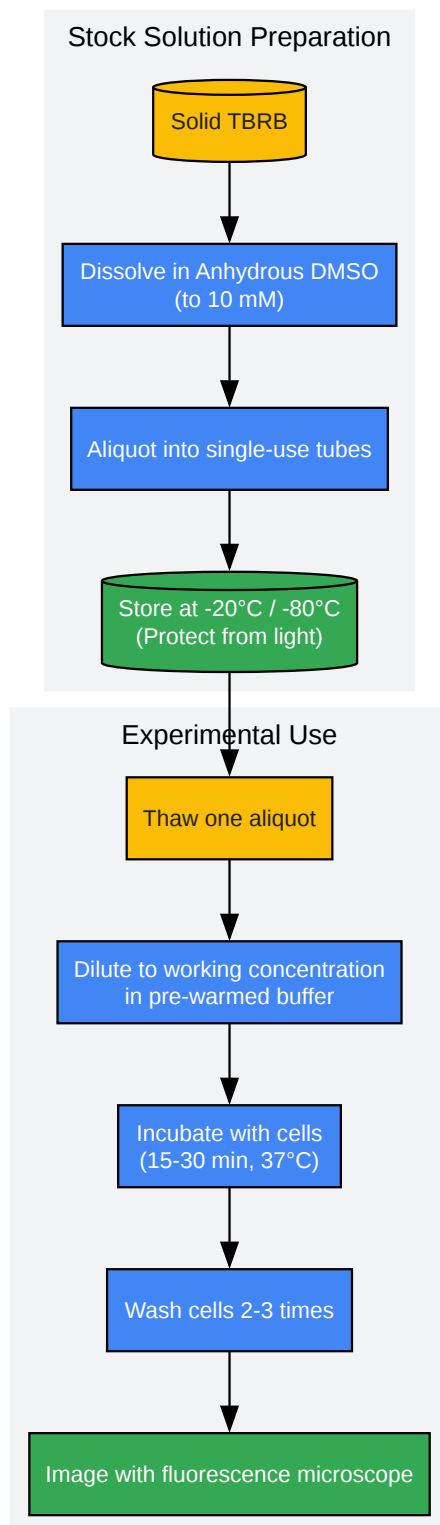
Visualizations



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Caption: Troubleshooting workflow for weak or no TBRB staining signal.

TBRB Stock Solution Preparation and Usage Workflow

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